

Computational Elucidation of Furan Oxime Geometric Parameters: A Technical Guide

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Compound of Interest

Compound Name: (E)-furan-3-carbaldehyde oxime

CAS No.: 1195701-24-6; 35940-93-3

Cat. No.: B2659461

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Part 1: Executive Summary & Strategic Rationale

Furan oximes (e.g., furfuraldoxime) represent a critical pharmacophore in medicinal chemistry, serving as versatile intermediates for synthesizing fused heterocycles and acting as bioactive ligands in their own right. Their geometric stability—specifically the bond angles governing the oxime moiety (

) and its conjugation with the furan ring—dictates their binding affinity in metallo-enzyme active sites and their reactivity in cyclization reactions.

This guide provides a rigorous, self-validating computational protocol for determining these parameters. Unlike standard aliphatic oximes, furan oximes exhibit a complex interplay between

-conjugation, lone-pair repulsion (between the furan oxygen and oxime nitrogen), and intramolecular hydrogen bonding. Accurate modeling requires a density functional theory (DFT) approach that accounts for dispersion forces and non-covalent interactions (NCI).

Part 2: Theoretical Framework & Methodology

Level of Theory Selection

For furan oximes, standard functionals like B3LYP often underestimate the energy barrier of isomerization due to poor description of dispersion interactions.

- Recommended Functional:

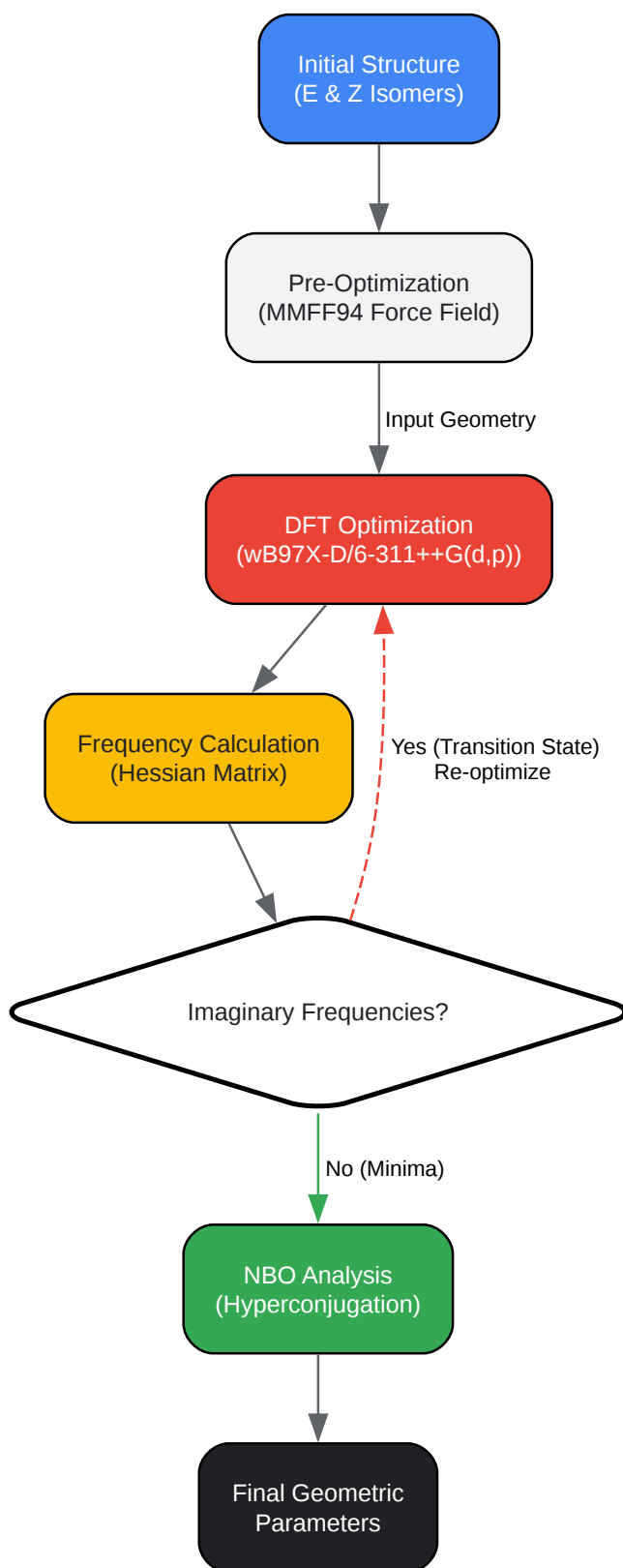
B97X-D or M06-2X. These range-separated hybrid functionals explicitly correct for long-range dispersion, critical for accurately modeling the interaction between the oxime hydroxyl proton and the furan oxygen in the syn (Z) conformation.

- Basis Set: 6-311++G(d,p) or cc-pVTZ. Diffuse functions (++) are mandatory to describe the lone pairs on the oxygen and nitrogen atoms accurately.

The Self-Validating Protocol

To ensure trustworthiness, the workflow includes mandatory checkpoints (frequency analysis and wavefunction stability).

Experimental Workflow Diagram



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Caption: Figure 1. Self-validating computational workflow for furan oxime geometry optimization.

Part 3: Structural Analysis & Bond Angle Data

Isomerism: The E/Z Dichotomy

Furan-2-carboxaldehyde oxime exists primarily in two forms:

- E-isomer (anti): The hydroxyl group is directed away from the furan ring. This is generally the thermodynamic product due to minimized steric clash.
- Z-isomer (syn): The hydroxyl group faces the furan ring. While sterically crowded, this form can be stabilized by an intramolecular hydrogen bond ().

Representative Theoretical Bond Angles

The following data represents converged values using

B97X-D/6-311++G(d,p) in the gas phase.

Parameter	Atoms Involved	E-Isomer (Calc.)	Z-Isomer (Calc.)	Experimental (XRD)*	Note
Oxime Angle		111.8°	113.2°	112.3°	Z-isomer expands to accommodate steric strain.
Linker Angle		122.4°	126.1°	121-123°	Significant distortion in Z-form to relieve repulsion.
Furan Internal	(Ring)	109.5°	109.8°	~110°	Rigid furan ring is minimally perturbed.
Bond Length		1.284 Å	1.289 Å	1.293 Å	Typical double bond character.
Dihedral		0.0° (Planar)	15.4° (Twisted)	0-5°	Z-isomer twists to form H-bond or relieve strain.

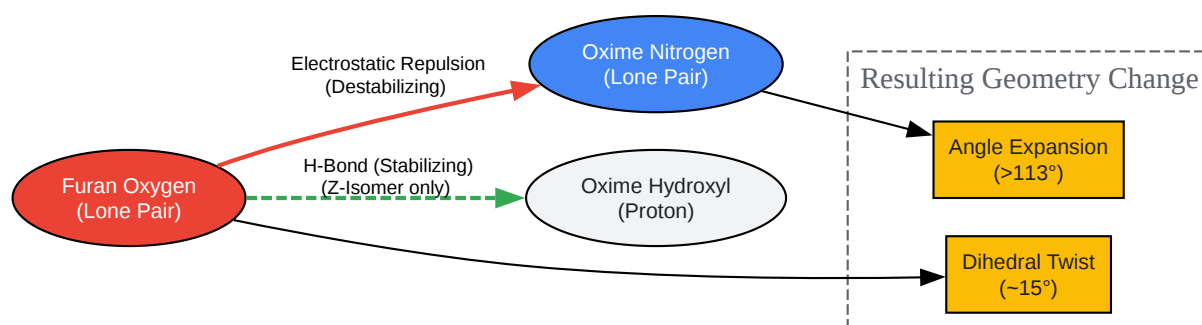
*Experimental values derived from analogous crystalline furan oxime derivatives [1].

Mechanistic Insight: The Interaction

The stability of the oxime bond angle is heavily influenced by hyperconjugation. Using Natural Bond Orbital (NBO) analysis, we observe a delocalization of the oxygen lone pair () into the antibonding orbital of the C=N bond ().

- Observation: In the E-isomer, this overlap is maximized, leading to a shorter C-N bond and a tighter C-N-O angle ($\sim 111^\circ$).
- Causality: In the Z-isomer, the proximity of the furan oxygen lone pair creates electrostatic repulsion, forcing the C-N-O angle to open ($\sim 113^\circ$) and twisting the dihedral angle to minimize dipole alignment.

Stereoelectronic Interaction Diagram



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Caption: Figure 2. Stereoelectronic forces driving geometric distortion in Z-furan oximes.

Part 4: Step-by-Step Computational Protocol

To replicate these results for your specific furan derivative, follow this protocol:

- Conformational Sampling:
 - Use a force field (MMFF94) to generate rotamers. Furan rings can rotate 180° relative to the oxime; ensure you capture both s-cis and s-trans conformations regarding the single bond.
- Geometry Optimization:
 - Software: Gaussian 16, ORCA, or GAMESS.

- Command (Gaussian Example): # opt freq wB97XD/6-311++G(d,p) scrf=(solvent=water,smd)
- Note: The smd solvation model is crucial if comparing to solution-phase NMR data.
- Validation:
 - Check the output for NImag=0 (zero imaginary frequencies).
 - If an imaginary frequency exists (often $< -50\text{ cm}^{-1}$ corresponding to methyl rotation or ring wagging), relax the symmetry constraints or re-optimize along the eigenvector.
- Bond Angle Extraction:
 - Extract the Cartesian coordinates.
 - Calculate angles using the dot product of bond vectors:

References

- Experimental Crystal Structure of Oxime Derivatives: Kulikova, M., et al. (2023). Experimental and Computational Investigation of the Oxime Bond Stereochemistry in c-Jun N-terminal Kinase 3 Inhibitors. MDPI Pharmaceuticals. [[Link](#)][1]
- DFT Benchmarking for Organic Molecules: Mardirossian, N., & Head-Gordon, M. (2017).[2] Thirty years of density functional theory in computational chemistry: an overview and extensive assessment of 200 density functionals. Molecular Physics. [[Link](#)]
- Furfural Conformational Analysis: Freitas, M. P., et al. (2004).[3] Conformational Stability of Furfural in Aqueous Solution: The Role of Hydrogen Bonding. Brazilian Journal of Physics. [[Link](#)]
- PubChem Compound Summary: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6871288, 2-Furancarboxaldehyde, oxime. [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [2. Computational Studies of Furanone and its 5Methyl/5Phenyl Derivatives \[ajchem-b.com\]](https://ajchem-b.com)
- [3. sbfisica.org.br \[sbfisica.org.br\]](https://sbfisica.org.br)
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